

Essential Safety and Operational Guidance for Handling 4-Methoxyphenethylamine

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Compound of Interest

Compound Name: 4-Methoxyphenethylamine

Cat. No.: B056431

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Methoxyphenethylamine**. It outlines the necessary personal protective equipment (PPE), safe handling protocols, and disposal procedures to ensure laboratory safety and regulatory compliance.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **4-Methoxyphenethylamine**, providing a quick reference for its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	
Appearance	Light yellow to light brown clear liquid	[2]
Density	1.031 g/mL at 20 °C	[3]
Boiling Point	138-140 °C at 20 mmHg 236-237 °C	[3] [4]
Flash Point	> 110 °C (> 230 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.538	
CAS Number	55-81-2	[1] [5]
EC Number	200-245-5	[5]

Operational Plan: Safe Handling Protocol

All procedures involving **4-Methoxyphenethylamine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.[\[5\]](#)[\[6\]](#)

Preparation and Engineering Controls

- Fume Hood: Ensure the chemical fume hood is certified and functioning correctly before starting any work.[\[6\]](#)
- Work Surface: Cover the work surface inside the fume hood with disposable absorbent liners to contain any potential spills.[\[6\]](#)
- Assemble Equipment: Gather all necessary equipment, such as spatulas, weighing paper, vials, and solvents, and place them inside the fume hood before handling the chemical.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent dermal, ocular, and respiratory exposure. The following table details the required PPE.

Exposure Route	Required PPE	Specifications and Rationale
Dermal (Skin)	Chemical-Resistant Gloves	Handle with gloves inspected prior to use. [2] Use proper glove removal technique to avoid skin contact. [2] Nitrile or neoprene gloves are recommended. [6] For extensive handling, consider double gloving. [6]
Lab Coat	A fully buttoned, long-sleeved, chemical-resistant lab coat is required to protect skin and personal clothing. [5] [6]	
Full Coverage	Wear long pants and closed-toe shoes to ensure no skin is exposed. [6]	
Ocular (Eye)	Safety Goggles	Tightly fitting, ANSI Z87.1-compliant chemical splash goggles are mandatory to protect against splashes and vapors. [2] [6]
Face Shield	Wear a full-face shield (minimum 8-inch) over safety goggles when there is a significant risk of splashes, such as when handling larger quantities. [2] [6]	
Inhalation	Respiratory Protection	All handling should occur in a fume hood. [6] If a risk assessment deems it necessary, use a full-face respirator with appropriate cartridges (e.g., type ABEK in

the EU or a multi-purpose combination in the US) as a backup to engineering controls.[2] If a respirator is the sole means of protection, a full-face supplied air respirator is required.[2]

Step-by-Step Handling Procedure

- Don PPE: Before handling the compound, put on all required PPE as specified above.
- Weighing: Perform all weighing operations within the fume hood.[6] Handle the container with care to minimize the generation of aerosols.[5]
- Solution Preparation:
 - Dispense the desired amount of **4-Methoxyphenethylamine** directly into a tared vial.[6]
 - Add the solvent slowly.
 - Securely cap the vial and mix using a vortex or sonicator until the compound is fully dissolved.[6]
 - Clearly label the solution with the compound name, concentration, solvent, date, and appropriate hazard warnings.[6]
- Post-Handling Decontamination:
 - Wipe down all surfaces inside the fume hood with an appropriate decontaminating solvent (e.g., 70% ethanol).[6]
 - Carefully decontaminate the exterior of all containers before removing them from the fume hood.[6]
 - Wash hands thoroughly with soap and water after handling is complete.[5]

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete and accurate classification.[5]

Waste Segregation and Collection

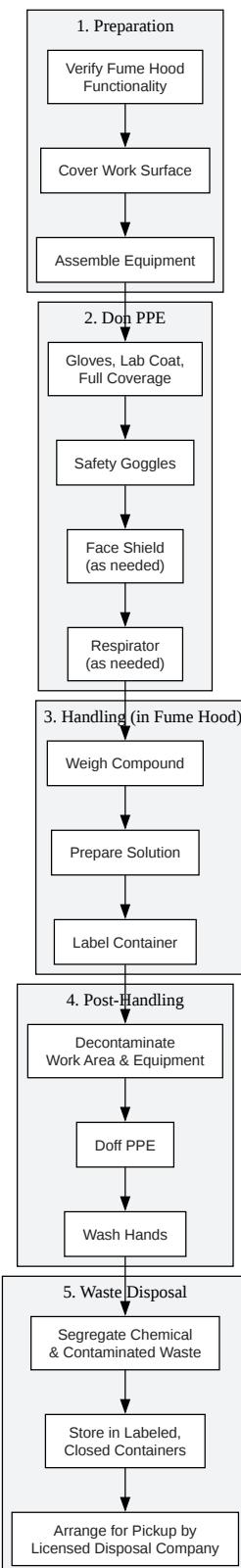
- Chemical Waste: Collect surplus and non-recyclable solutions of **4-Methoxyphenethylamine** in a dedicated, suitable, and closed container labeled as hazardous waste.[2]
- Contaminated Materials: Dispose of contaminated materials, such as gloves, weigh paper, and absorbent liners, as hazardous waste in a sealed container.[2] Do not reuse empty containers; dispose of them as unused product.[2][5]

Disposal Method

- Licensed Disposal Company: Offer all surplus and non-recyclable solutions to a licensed disposal company.[2] Do not let the product enter drains, waterways, or soil.[2][5]
- Spill Cleanup: In case of a spill, prevent further leakage if safe to do so.[5] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it into a suitable container for disposal as hazardous waste.[2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Methoxyphenethylamine**, from initial preparation to final disposal.

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Caption: Workflow for Safe Handling of **4-Methoxyphenethylamine**.

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